

Dihydroajugapitin: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: Dihydroajugapitin

Cat. No.: B1151044

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Introduction

Dihydroajugapitin, a neo-clerodane diterpenoid, is a natural product isolated from plants of the Ajuga genus, notably Ajuga bracteosa. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Dihydroajugapitin**, drawing from available scientific literature. The information is presented to support research, drug discovery, and development activities involving this compound.

Chemical and Physical Properties

Dihydroajugapitin, also referred to as 14,15-**Dihydroajugapitin**, possesses the molecular formula $C_{29}H_{44}O_{10}$.^[1] Its structural complexity, characteristic of the neo-clerodane class of diterpenes, gives rise to its specific physicochemical properties. While comprehensive experimental data is limited in publicly accessible literature, the following table summarizes the available information.

Property	Value	Source
Molecular Formula	C ₂₉ H ₄₄ O ₁₀	PubChem
Molecular Weight	552.65 g/mol	ChemicalBook
CAS Number	87480-84-0	ChemicalBook
Boiling Point (Predicted)	611.7 ± 55.0 °C	ChemicalBook
Density (Predicted)	1.25 ± 0.1 g/cm ³	ChemicalBook
pKa (Predicted)	13.67 ± 0.70	ChemicalBook

Note: The boiling point, density, and pKa values are predicted based on computational models and have not been experimentally verified in the cited literature.

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Dihydroajugapitin** are not extensively reported. However, the isolation and structural elucidation of this compound have been described in studies on the chemical constituents of *Ajuga bracteosa*.

Isolation of Dihydroajugapitin

A study by Verma et al. (2002) reported the isolation of 14,15-**dihydroajugapitin** from the whole plant of *Ajuga bracteosa*. The general procedure for isolating natural products from plant material, as suggested by this and similar studies, involves the following workflow:



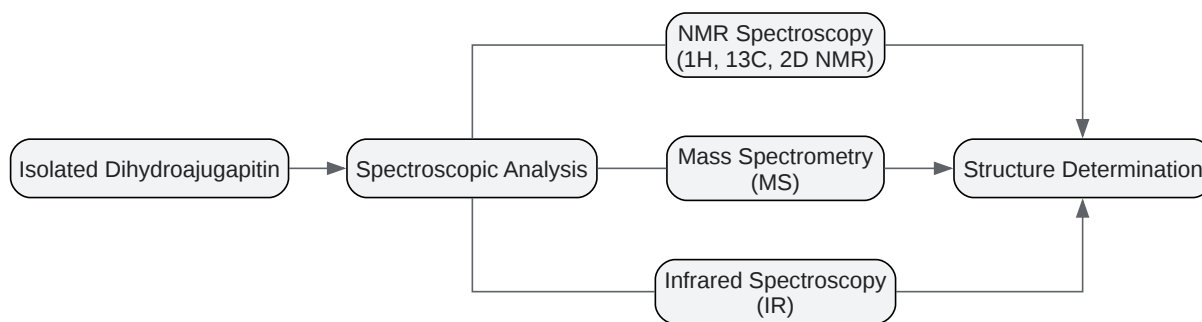
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Caption: General workflow for the isolation of **Dihydroajugapitin**.

The structural elucidation of **Dihydroajugapitin** was accomplished using a combination of spectroscopic techniques.

Structural Elucidation Methodology

The primary methods for determining the structure of complex natural products like **Dihydroajugapitin** involve a suite of spectroscopic analyses.



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References

- 1. spectrabase.com [spectrabase.com]
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